

Essential Safety and Operational Guide for Handling Active-Mono-Sulfone-PEG8-acid

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Compound of Interest

Compound Name: Active-Mono-Sulfone-PEG8-acid

Cat. No.: B605170

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Active-Mono-Sulfone-PEG8-acid**, a PEG-based PROTAC linker. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your research. This product is intended for research use only and is not for human or veterinary use.

[\[1\]](#)[\[2\]](#)

I. Personal Protective Equipment (PPE) and Safety Measures

While **Active-Mono-Sulfone-PEG8-acid** is shipped as a non-hazardous chemical, proper laboratory hygiene and safety protocols should always be observed.[\[1\]](#) The following table summarizes the recommended personal protective equipment.

Protection Type	Equipment	Purpose	Standard
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	Protects against accidental splashes of solutions.	ANSI Z87.1
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).	Prevents skin contact with the compound.	ASTM F739
Body Protection	Laboratory coat or disposable gown.	Protects skin and personal clothing from contamination.	N/A
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. [3] A NIOSH-approved respirator may be necessary if dusts are generated.	Minimizes inhalation of airborne particles.	NIOSH/MSHA

An eyewash station and safety shower must be readily accessible in the work area.[3]

II. Chemical and Physical Properties

A summary of the key physical and chemical properties of **Active-Mono-Sulfone-PEG8-acid** is provided below for quick reference.

Property	Value
Chemical Formula	C ₃₇ H ₅₃ NO ₁₄ S[1][4]
Molecular Weight	767.88 g/mol [1]
Appearance	Solid
Purity	≥95%
Solubility	Soluble in DMSO[1]
CAS Number	2055048-45-6[1]

III. Step-by-Step Handling and Operational Plan

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a dry, dark place.[1]
- For short-term storage (days to weeks), maintain at 0 - 4°C.[1]
- For long-term storage (months to years), store at -20°C.[1]

2. Preparation for Use:

- Work in a designated, well-ventilated area, preferably a chemical fume hood.[3]
- Ensure the work surface is clean and decontaminated.
- Don the appropriate personal protective equipment as outlined in the table above.
- Allow the compound to reach room temperature before opening to prevent condensation.

3. Weighing and Dissolving:

- When weighing the solid, avoid generating dust.
- To prepare a solution, slowly add the solid to the solvent (e.g., DMSO) to avoid splashing.

- Keep the container tightly closed when not in use.[3]

4. Post-Handling and Decontamination:

- Decontaminate all equipment and work surfaces after use.
- Wash hands thoroughly with soap and water after removing gloves.[3]

IV. Disposal Plan

All waste containing **Active-Mono-Sulfone-PEG8-acid** should be treated as hazardous chemical waste.

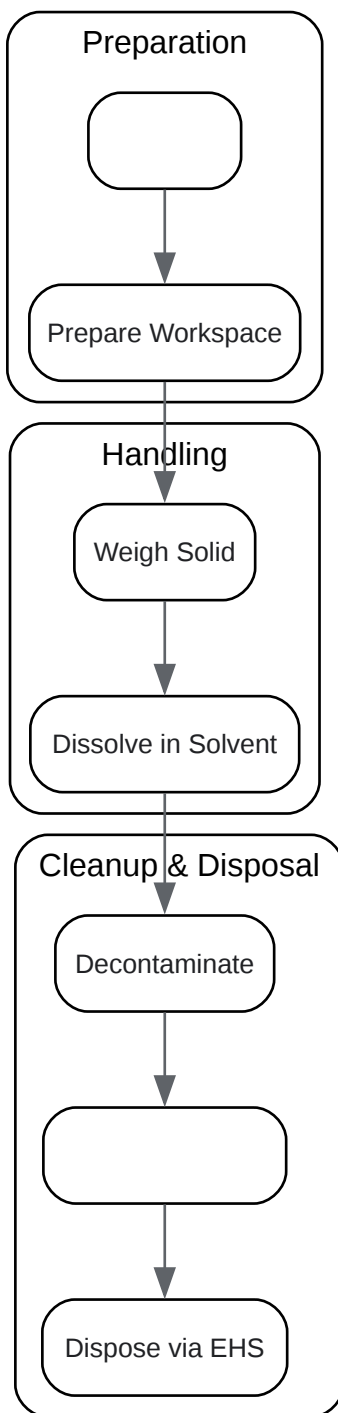
- Waste Segregation: Do not mix this waste with other waste streams. Collect solid and liquid waste in separate, clearly labeled, and sealed containers.[3]
- Container Labeling: Label waste containers with "Hazardous Waste" and the full chemical name: "**Active-Mono-Sulfone-PEG8-acid**".[3]
- Storage: Store waste containers in a designated, well-ventilated, and secure area.[3]
- Disposal: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. Follow all local, state, and federal regulations.[3]

V. Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[3]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]
- Spill: Evacuate the area. For small spills, absorb the material with an inert absorbent (e.g., sand or vermiculite) and place it in a sealed container for disposal. For large spills, contact

your institution's EHS office.[\[3\]](#)

Handling Workflow



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Caption: Workflow for handling **Active-Mono-Sulfone-PEG8-acid**.

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